

# A Technical Guide to the Self-Assembly of DSPE-PEG1000-YIGSR into Nanoparticles

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## Compound of Interest

Compound Name: DSPE-PEG1000-YIGSR

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This technical guide provides a comprehensive overview of the principles and methodologies for the self-assembly of 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[amino(polyethylene glycol)-1000] (DSPE-PEG1000) conjugated with the YIGSR peptide into nanoparticles. This document details the underlying self-assembly mechanisms, experimental protocols for nanoparticle synthesis and characterization, and the biological signaling pathways associated with the YIGSR peptide.

## Introduction: The Promise of YIGSR-Functionalized Nanoparticles

The pentapeptide YIGSR (tyrosine-isoleucine-glycine-serine-arginine) is a well-characterized motif derived from the  $\beta 1$  chain of the laminin protein. It plays a crucial role in mediating cell adhesion, migration, and signaling through its interaction with the 67-kDa laminin receptor (67LR). The functionalization of nanoparticles with the YIGSR peptide has emerged as a promising strategy in drug delivery, particularly for targeted therapies. By incorporating the YIGSR ligand, nanoparticles can be directed to cells overexpressing the 67LR, which is often implicated in cancer metastasis and angiogenesis.

DSPE-PEG is an amphiphilic polymer widely used in the formulation of nanocarriers. The hydrophobic DSPE (1,2-distearoyl-sn-glycero-3-phosphoethanolamine) portion serves as an anchor within the nanoparticle's lipid core, while the hydrophilic PEG (polyethylene glycol)

chain provides a protective corona. This PEGylated "stealth" characteristic reduces opsonization and prolongs the circulation time of the nanoparticles in the bloodstream. By employing **DSPE-PEG1000-YIGSR**, it is possible to create stable, long-circulating nanoparticles with specific cell-targeting capabilities.

## The Self-Assembly Process of DSPE-PEG1000-YIGSR

The formation of nanoparticles from **DSPE-PEG1000-YIGSR** is a spontaneous process driven by the amphiphilic nature of the molecule in an aqueous environment. The hydrophobic DSPE tails seek to minimize their contact with water, leading them to aggregate and form a stable core. Concurrently, the hydrophilic PEG-YIGSR chains orient themselves towards the aqueous phase, forming a hydrated shell around the hydrophobic core. This arrangement results in the formation of micellar nanoparticles.

The critical micelle concentration (CMC) is a key parameter in this process, representing the minimum concentration of the amphiphile required for micelle formation to occur. DSPE-PEG conjugates

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